

12-Bromododecanoic acid storage and shelf life

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

Cat. No.: S577883

Get Quote

Storage and Handling Information

The table below summarizes the key storage and safety data found in the search results. Please note that this information is primarily from commercial product specifications rather than peer-reviewed stability studies [1] [2] [3].

Parameter	Specification / Guideline
Recommended Storage	Room temperature, sealed in dry, and protected from light [2] [3].
Shelf Life	2 years (from date of receipt) [2].
Appearance	White to off-white crystalline solid/powder [1] [2] [3].
Melting Point	52-55 °C (lit.) [1] [3].
Solubility	Soluble in chloroform (50 mg/mL) [1] [3].
Flash Point	110 °C (230 °F) - closed cup [1] [3].
Personal Protective Equipment (PPE)	Eyeshields, Gloves, and type N95 respirator [1].

Parameter	Specification / Guideline
Hazard Statements	Causes skin irritation, causes serious eye irritation, may cause respiratory irritation [3].

It is important to highlight that the provided **2-year shelf life** is a general commercial specification [2]. For rigorous scientific or regulatory purposes, establishing the compound's stability under your specific storage conditions through experimental validation is highly recommended.

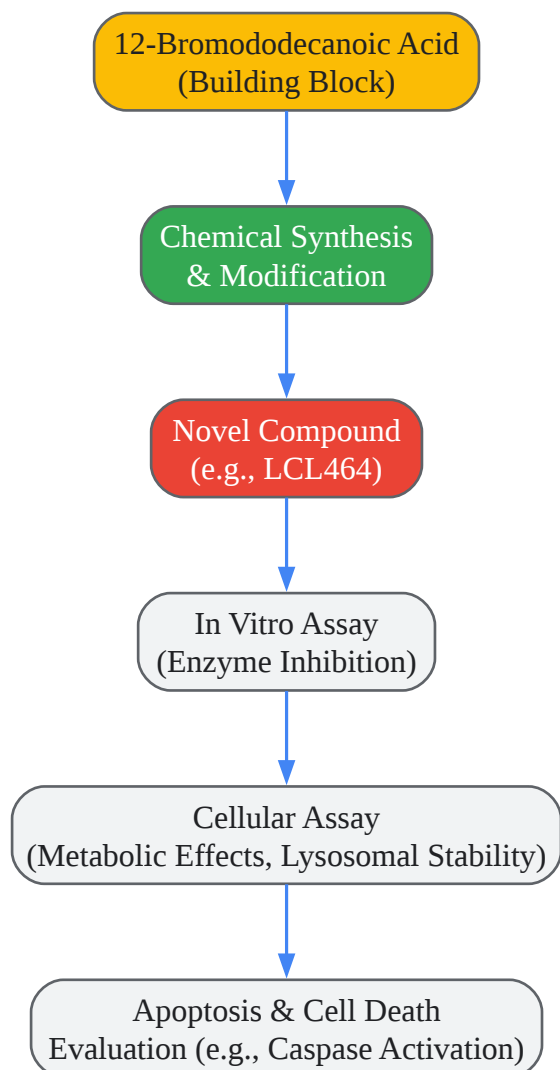
Applications and Experimental Context

12-Bromododecanoic acid is primarily used as a versatile synthetic building block. Its structure, featuring a carboxylic acid and a terminal bromine, allows it to be incorporated into more complex molecules. The following table outlines its key applications and associated experimental contexts as identified in the research literature.

Application Area	Specific Use / Compound Synthesized	Experimental Context / Key Findings
Pharmaceutical & Bioactive Molecule Synthesis	Synthesis of LCL464 , an inhibitor of acid ceramidase (ACDase) [4].	LCL464 was designed as a potential anticancer agent. It increased specific ceramide species (C14 and C16) and induced apoptosis in cancer cell lines without causing lysosomal destabilization, unlike earlier analogs [4].
Enzyme Mechanism & Selectivity Studies	Probe substrate for Cytochrome P450 CYP4A1 [5].	The oxidation of 12-bromododecanoic acid by CYP4A1 was studied to understand the enzyme's ω -hydroxylation regiospecificity. The bromine atom was oxidized to an alcohol, with the oxygen derived from water, indicating a specific halogen oxidation mechanism [5].

Application Area	Specific Use / Compound Synthesized	Experimental Context / Key Findings
Enzyme Reactivity & Active Site Probing	Probe for Methyl-Coenzyme M Reductase (MCR) [6].	The compound reacted with the active Ni(I) state of MCR to form an alkyl-Ni(III) adduct, similar to the intermediate formed with its native inhibitor. This helped study the flexibility and selectivity of the enzyme's active site [6].
Materials Science & Polymer Chemistry	Building block for surfactants, functional materials, and as an initiator for polymerization (e.g., Atom Transfer Radical Polymerization, ATRP) [2].	The bromine allows for nucleophilic substitution to attach various functional groups, while the carboxylic acid can form esters or amides for grafting onto polymers [2].

The workflow for using this compound in inhibitor synthesis and biological evaluation involves multiple steps, which can be visualized as follows:



[Click to download full resolution via product page](#)

Gaps in Technical Information

Your request was for an in-depth technical guide, but the search results have notable limitations:

- **Lack of Detailed Protocols:** While the applications are described, the search results do not contain the detailed, step-by-step experimental methodologies you required.
- **No Advanced Stability Data:** Information on degradation products, stability under various conditions (e.g., different temperatures, humidity), or long-term stability studies beyond the 2-year claim is

absent.

- **Limited Safety Data:** The available safety information is basic. A comprehensive whitepaper would require a full Safety Data Sheet (SDS) with toxicological data and detailed first-aid measures.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 12-Bromododecanoic acid 97 73367-80-3 [sigmaaldrich.com]
2. 12-bromododecanoic acid CAS 73367-80-3 [watson-int.com]
3. 12-Bromododecanoic acid | 73367-80-3 [amp.chemicalbook.com]
4. Synthesis and bioevaluation of ω -N-amino analogs of B13 [pmc.ncbi.nlm.nih.gov]
5. CALIBRATION OF THE CHANNEL THAT DETERMINES ... [pmc.ncbi.nlm.nih.gov]
6. Characterization of Alkyl-Nickel Adducts Generated by ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [12-Bromododecanoic acid storage and shelf life]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b577883#12-bromododecanoic-acid-storage-and-shelf-life>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com